

An In-depth Technical Guide to the Physical Properties of 3-Butenyltrimethylsilane

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Compound of Interest

Compound Name: 3-Butenyltrimethylsilane

Cat. No.: B1266924

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core physical properties of **3-Butenyltrimethylsilane**, a versatile organosilane compound. The information is presented to be a valuable resource for professionals in research and development.

Core Physical Properties

3-Butenyltrimethylsilane is a colorless to brown clear liquid at room temperature.[1] It is known to be sensitive to air and moisture and is highly flammable.[1] For optimal stability, it is recommended to store the compound in a cool, dark place under an inert gas atmosphere.[1]

Quantitative Data Summary

The following table summarizes the key quantitative physical properties of **3-Butenyltrimethylsilane**.

Physical Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₆ Si	[2] [3] [4]
Molecular Weight	128.29 g/mol	[2] [3] [5]
Density	0.733 g/cm ³	[2] [3]
Boiling Point	112-113 °C	[1] [6]
Melting Point	< 0 °C	[2] [5] [6]
Flash Point	11.8 - 12 °C	[1] [2]
Refractive Index	1.4102	[5] [6]
Purity (by GC)	>98.0%	[1]

Experimental Protocols

While the specific experimental records for the determination of the physical properties of **3-Butenyltrimethylsilane** are not detailed in the available literature, the following are the standard methodologies that are broadly applied for such characterizations.

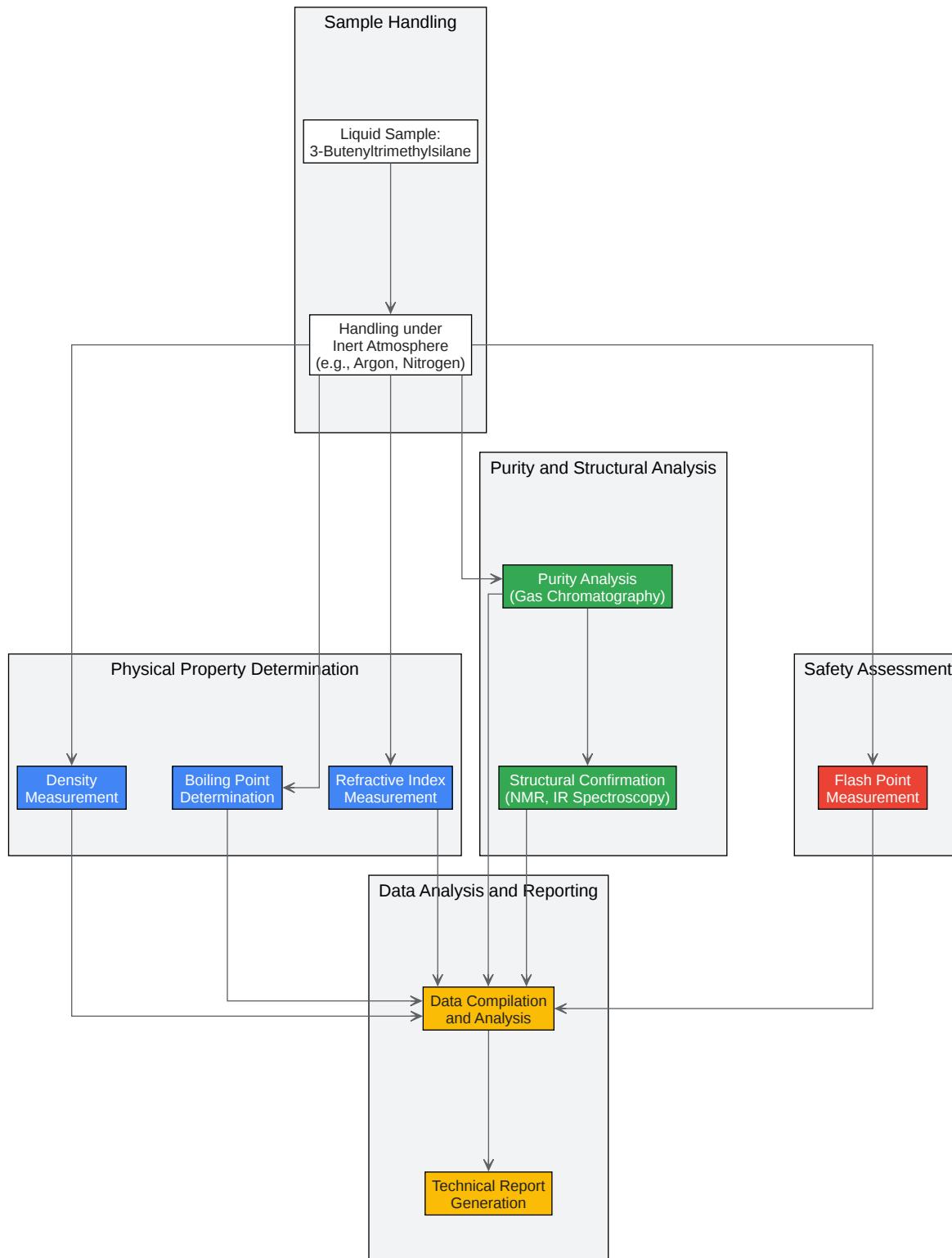
- **Density Measurement:** The density of a liquid compound like **3-Butenyltrimethylsilane** is typically determined using a pycnometer or a digital density meter. The mass of a known volume of the substance is measured at a specific temperature, often 20°C or 25°C, to calculate the density.
- **Boiling Point Determination:** The boiling point is measured by distillation or using a specialized apparatus. The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is recorded as the boiling point. For accuracy, this is often reported at a standard pressure of 760 mmHg.
- **Melting Point Determination:** To determine the melting point of a substance that is liquid at room temperature, the sample is first frozen. The temperature at which the solid phase transitions to the liquid phase upon slow heating is then recorded. This is typically performed using a melting point apparatus.

- Flash Point Measurement: The flash point is determined using either an open-cup or a closed-cup apparatus. The temperature of the liquid is gradually increased, and an ignition source is periodically passed over the surface. The flash point is the lowest temperature at which the vapors of the liquid ignite.
- Refractive Index Measurement: The refractive index is measured using a refractometer. A drop of the liquid is placed on the prism of the instrument, and the refractive index is read directly from the scale or digital display. This measurement is typically performed at a specific temperature and wavelength of light (e.g., the sodium D-line).
- Purity Analysis by Gas Chromatography (GC): The purity of volatile compounds like **3-Butenyltrimethylsilane** is commonly assessed using gas chromatography. The sample is vaporized and passed through a column. The components separate based on their boiling points and interactions with the column's stationary phase. A detector measures the amount of each component, and the purity is reported as the percentage of the main peak area relative to the total area of all peaks.

Visualizations

The following diagram illustrates a general experimental workflow for the physical and chemical characterization of a liquid sample such as **3-Butenyltrimethylsilane**.

General Experimental Workflow for Liquid Chemical Characterization

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Caption: A flowchart illustrating the typical experimental workflow for characterizing the physical and chemical properties of a liquid compound.

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